

Spectroscopic Profile of 1-Propyn-1-yl Iodide: A Technical Guide

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Compound of Interest

Compound Name: 1-Propyn-1-yl Iodide

CAS No.: 624-66-8

Cat. No.: B1266219

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This technical guide provides a detailed overview of the expected spectroscopic data for **1-propyn-1-yl iodide**, catering to researchers, scientists, and professionals in drug development. While specific experimental data for this compound is not readily available in public databases, this document outlines the predicted Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic characteristics based on established principles of organic spectroscopy.

Predicted Spectroscopic Data

The following tables summarize the anticipated ^1H NMR, ^{13}C NMR, and IR spectral data for **1-propyn-1-yl iodide**. These predictions are derived from typical values for similar chemical environments.

Table 1: Predicted ^1H NMR Data for 1-Propyn-1-yl Iodide

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~2.0 - 3.0	Singlet	3H	CH_3

Note: The chemical shift of the methyl protons is influenced by the adjacent sp-hybridized carbons and the iodine atom.

Table 2: Predicted ^{13}C NMR Data for 1-Propyn-1-yl Iodide

Chemical Shift (δ , ppm)	Assignment
~4.0	C-I
~75 - 95	$\text{C}\equiv\text{C}$ -I
~20	CH_3

Note: The sp-hybridized carbon attached to the iodine atom is expected to be significantly downfield.

Table 3: Predicted IR Absorption Data for 1-Propyn-1-yl Iodide

Wavenumber (cm^{-1})	Intensity	Assignment
~2100 - 2260	Weak to Medium	$\text{C}\equiv\text{C}$ stretch
~2850 - 3000	Medium	C-H stretch (methyl)
~1375 & ~1450	Medium	C-H bend (methyl)
~500 - 600	Strong	C-I stretch

Experimental Protocols

Detailed methodologies for acquiring NMR and IR spectra are crucial for reproducible and accurate results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A standard protocol for obtaining high-resolution NMR spectra of a compound like **1-propyn-1-yl iodide** is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , Acetone- d_6 , DMSO- d_6) in a 5 mm NMR tube.

The choice of solvent is critical to avoid interfering signals.

- Instrument Setup:
 - Place the NMR tube in a spinner and adjust the depth using a depth gauge.
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity, which is essential for high resolution. This can be done manually or automatically.
- ^1H NMR Acquisition:
 - Set the spectral width to an appropriate range (e.g., 0-12 ppm).
 - Determine the 90° pulse width.
 - Set the number of scans (e.g., 8-16) and a suitable relaxation delay (e.g., 1-5 seconds).
 - Acquire the Free Induction Decay (FID).
- ^{13}C NMR Acquisition:
 - Set a wider spectral width (e.g., 0-220 ppm).
 - Use a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon.
 - A larger number of scans is typically required due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply a Fourier transform to the FID to obtain the spectrum.
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.

- Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., Tetramethylsilane, TMS).
- Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

Infrared (IR) Spectroscopy

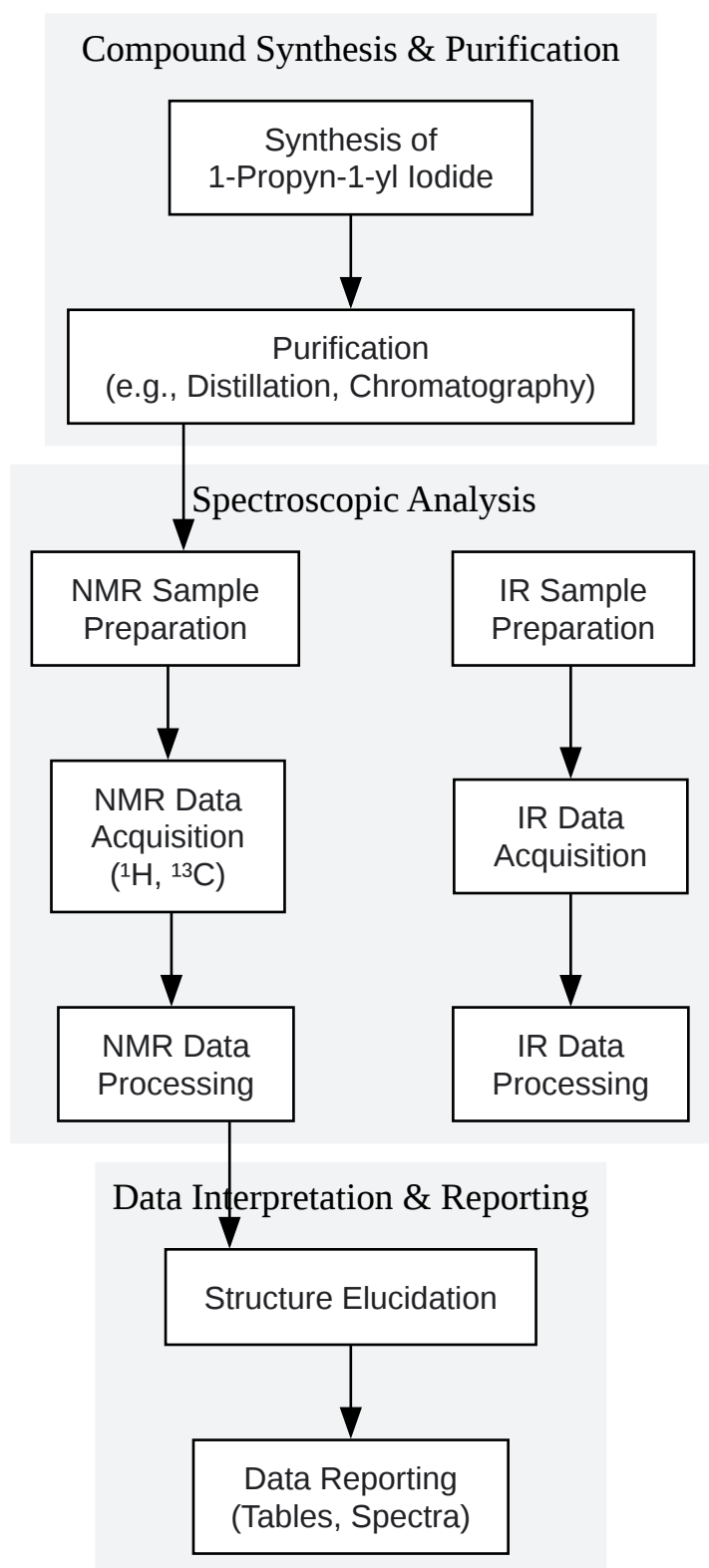
A general procedure for obtaining an IR spectrum of a liquid sample such as **1-propyn-1-yl iodide** is:

- Sample Preparation (Neat Liquid):
 - Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
 - Gently press the plates together to form a thin film.
- Sample Preparation (Solution):
 - Dissolve the sample in a suitable IR-transparent solvent (e.g., CCl_4 , CS_2).
 - Transfer the solution to a liquid IR cell of a known path length.
- Instrument Setup:
 - Ensure the sample compartment of the FTIR spectrometer is clean.
 - Acquire a background spectrum of the empty spectrometer (or the salt plates/solvent). This is crucial to subtract any atmospheric or solvent absorptions.
- Data Acquisition:
 - Place the prepared sample in the spectrometer's sample holder.
 - Acquire the sample spectrum over the desired range (typically $4000\text{--}400\text{ cm}^{-1}$). A number of scans (e.g., 16-32) are co-added to improve the signal-to-noise ratio.
- Data Processing:

- The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final transmittance or absorbance spectrum.
- Label the significant peaks with their corresponding wavenumbers.

Workflow Visualization

The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound.



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Caption: Logical workflow for spectroscopic analysis.

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